

Application Note: Biological Activity Profiling of 3-Hydroxy-5-methylfuran-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Hydroxy-5-methylfuran-2-carboxylic acid

CAS No.: 89808-53-7

Cat. No.: B14373065

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Executive Summary & Molecule Context[1][2][3][4][5]

3-Hydroxy-5-methylfuran-2-carboxylic acid is a small molecule furan derivative featuring a carboxylic acid at position C2, a hydroxyl group at C3, and a methyl group at C5. Its structural motif places it at the intersection of two critical biological classes:

- **GPR35 Ligands:** Furan-2-carboxylic acids are privileged scaffolds for G-protein coupled receptor 35 (GPR35), an orphan receptor involved in inflammation, pain, and hypoxia.
- **Uremic Retention Solutes:** Structurally analogous to CMPF, this molecule is a candidate for accumulation in renal failure, potentially interacting with Organic Anion Transporters (OATs).

Critical Chemical Note: The 3-hydroxyfuran moiety is prone to keto-enol tautomerism. In aqueous solution, this molecule may exist in equilibrium with its furanone forms (e.g., 5-methyl-3-oxo-2,3-dihydrofuran-2-carboxylic acid). Assay buffers must be pH-stabilized to ensure consistent speciation.

Primary Assay: GPR35 Agonism (Gi/o Signaling)

Rationale: GPR35 is the primary target for furan-2-carboxylic acid derivatives. While Kynurenic acid is the endogenous ligand, furan derivatives often show nanomolar potency. Activation of GPR35 triggers G

coupling, leading to the inhibition of adenylate cyclase (cAMP reduction) and the recruitment of -arrestin.

Protocol A: Dynamic Mass Redistribution (DMR) Assay

This label-free assay is preferred for detecting holistic cellular responses (cytoskeletal rearrangement) typical of GPR35 activation.

Materials:

- Cell Line: HT-29 (endogenous GPR35 expression) or CHO-K1 stably transfected with hGPR35.
- Reagents: **3-Hydroxy-5-methylfuran-2-carboxylic acid** (Test Compound), Zaprinast (Positive Control), DMSO (Vehicle).
- Instrument: Corning Epic® System or EnSpire® Multimode Plate Reader.

Step-by-Step Methodology:

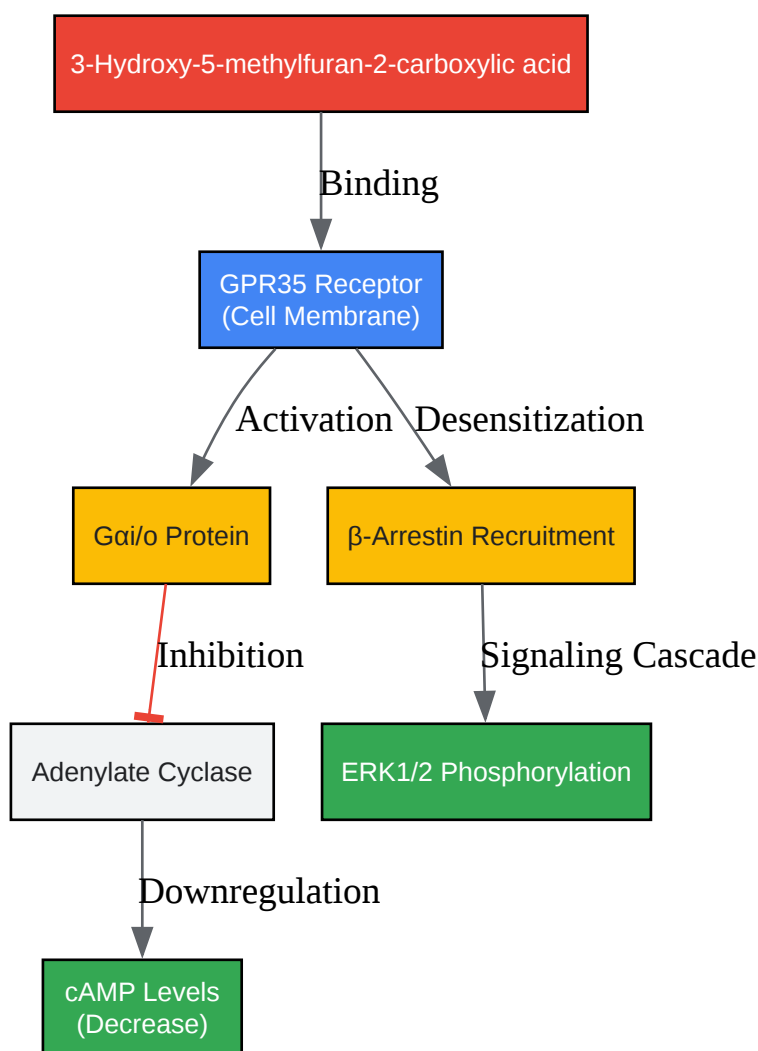
- Cell Seeding: Seed HT-29 cells at a density of 15,000 cells/well in a 384-well fibronectin-coated biosensor microplate.
- Equilibration: Culture cells for 20–24 hours at 37°C, 5% CO₂. Prior to assay, wash cells 3x with HBSS/HEPES buffer (pH 7.4) and equilibrate in the reader for 1 hour to establish a stable baseline.
- Compound Preparation: Dissolve the test compound in DMSO to 10 mM. Prepare a 10-point serial dilution (1 nM to 100 M) in assay buffer (Final DMSO < 0.5%).

- Stimulation: Inject the compound into the biosensor plate.
- Data Acquisition: Monitor the wavelength shift (pm) in real-time for 60 minutes.
- Analysis: Calculate the Area Under the Curve (AUC) for the first 20 minutes. Plot dose-response curves to determine EC

Self-Validation Criteria:

- Z'-Factor: Must be > 0.5 using Zaprinast (10 M) as the high control.
- Specificity Check: Pre-treat cells with the GPR35 antagonist ML-145 (1 M) for 15 minutes. The signal from the test compound must be abolished to confirm GPR35 specificity.

Visualizing the GPR35 Pathway



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Figure 1: GPR35 signaling cascade triggered by furan-carboxylic acid ligands. The primary readout is the reduction of cAMP or the recruitment of

-arrestin.

Secondary Assay: Renal Transporter Interaction (OAT1/OAT3)

Rationale: Furan-carboxylic acids are organic anions. Their clearance (or accumulation in kidney disease) is governed by Organic Anion Transporters (OAT1/SLC22A6 and OAT3/SLC22A8). This assay determines if your molecule is a substrate or inhibitor, which is critical for predicting uremic toxicity.

Protocol B: Competitive Inhibition of 6-Carboxyfluorescein Uptake

Materials:

- Cell Line: HEK293-OAT1 and HEK293-OAT3 (overexpressing cells).
- Tracer: 6-Carboxyfluorescein (6-CF) (Fluorescent substrate for OATs).
- Inhibitor Control: Probenecid.

Step-by-Step Methodology:

- Seeding: Plate HEK293-OAT cells in poly-D-lysine coated 96-well black plates (50,000 cells/well). Incubate 24 hours.
- Buffer Prep: Prepare Transport Buffer (HBSS + 10 mM HEPES, pH 7.4).

- Dosing: Remove culture medium. Add 50

L of Transport Buffer containing the Test Compound (Range: 0.1

M – 1000

M).

- Tracer Addition: Immediately add 50

L of 6-CF (Final concentration: 10

M).

- Incubation: Incubate for 10 minutes at 37°C (Linear uptake phase).
- Termination: Aspirate buffer and wash cells 3x with ice-cold PBS to stop transport.
- Lysis & Read: Lyse cells with 100

L 0.1N NaOH. Read fluorescence (Ex/Em: 490/520 nm).

Data Analysis: Calculate % Inhibition relative to vehicle control.

Fit data to the Hill equation to determine IC

.

Tertiary Assay: Redox Activity & Cytotoxicity

Rationale: The C3-hydroxyl group on the furan ring is electrochemically active. It can act as an antioxidant (scavenging ROS) or a pro-oxidant (generating quinones). This dual nature must be profiled using a ROS-sensitive probe.

Protocol C: H2DCFDA Cellular ROS Assay

Materials:

- Cell Line: HK-2 (Human Kidney Proximal Tubule cells) - Relevant for renal toxicity.
- Probe: H2DCFDA (2',7'-dichlorodihydrofluorescein diacetate).
- Positive Control: H₂O₂ (100 M) or Menadione.

Step-by-Step Methodology:

- Staining: Seed HK-2 cells (10,000/well). The next day, wash and load cells with 10 M H2DCFDA in serum-free media for 30 minutes at 37°C.
- Wash: Remove loading buffer and wash 1x with PBS.
- Treatment: Add Test Compound (10–100 M) in complete media.
- Kinetics: Measure fluorescence (Ex/Em: 485/535 nm) every 15 minutes for 2 hours.
- Interpretation:
 - Increase in Signal > Control: Pro-oxidant activity (Potential toxicity).

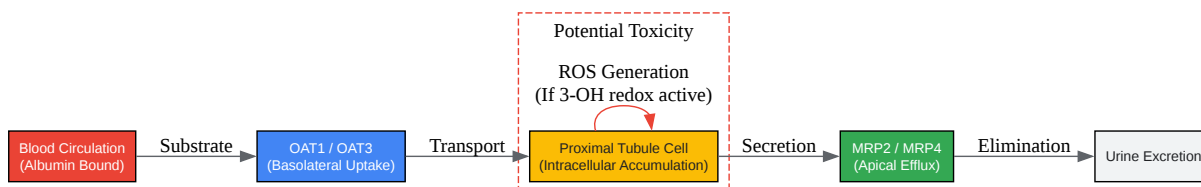
- Decrease in Signal (vs H₂O₂ challenge): Antioxidant activity (Potential therapeutic benefit).

Data Presentation & Interpretation

Table 1: Expected Assay Outcomes & Biological Significance

Assay Type	Parameter	Result Interpretation	Clinical/Research Implication
GPR35 DMR	EC	< 1	Potent Agonist.
	(Potency)	M	Potential anti-inflammatory or anti-nociceptive agent.
OAT1/3 Uptake	IC	< 10	High affinity transporter interaction.
	(Inhibition)	M	Risk of drug-drug interactions or accumulation in CKD.
ROS (HK-2)	RFU Change	Decrease	Antioxidant. Potential cytoprotective metabolite.
ROS (HK-2)	RFU Change	Increase	Pro-oxidant. Potential mechanism for uremic toxicity. [1] [2] [3] [4]

Renal Handling Workflow



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Figure 2: Renal handling of organic anion furan derivatives. Accumulation in the proximal tubule cell via OATs can lead to local toxicity if the molecule exhibits pro-oxidant properties.

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